

In-Depth Technical Guide: 1-Chloro-2-methyl-3,5-dinitrobenzene (C₇H₅ClN₂O₄)

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Compound of Interest

Compound Name: 1-Chloro-2-methyl-3,4-dinitrobenzene

Cat. No.: B1356957

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound with the molecular formula C₇H₅ClN₂O₄, identified by the IUPAC name 1-Chloro-2-methyl-3,5-dinitrobenzene. This document details its chemical properties, synthesis, and known biological activities, presenting quantitative data in structured tables and outlining experimental methodologies.

Chemical Identity and Properties

1-Chloro-2-methyl-3,5-dinitrobenzene, also commonly known as 2-Chloro-4,6-dinitrotoluene, is a solid, crystalline substance.^[1] The key physicochemical properties of this compound are summarized in the table below.

Property	Value	Source
Molecular Formula	C7H5ClN2O4	[2]
Molecular Weight	216.58 g/mol	[2]
IUPAC Name	1-Chloro-2-methyl-3,5-dinitrobenzene	[3]
CAS Number	96-90-2	[1]
Melting Point	49 °C	[4]
Boiling Point	308.6±37.0 °C (Predicted)	[5]
Density	1.532 g/cm ³	[4]
Appearance	Colorless to off-white solid	[5]

Synthesis

A common method for the synthesis of related dinitrotoluene isomers involves the nitration of a substituted toluene precursor. While a specific detailed protocol for the direct synthesis of 1-Chloro-2-methyl-3,5-dinitrobenzene was not found in the immediate search, a general approach can be inferred from the synthesis of similar compounds. The synthesis of 1-chloro-2,6-dinitrobenzene, for instance, can be achieved through a Sandmeyer reaction starting from 2,6-dinitroaniline.[6]

A plausible synthetic route for 1-Chloro-2-methyl-3,5-dinitrobenzene could involve the nitration of 2-chloro-toluene. It is important to note that nitration of toluene and its derivatives often results in a mixture of isomers.[7]

Logical Workflow for Potential Synthesis:



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Caption: Plausible synthetic workflow for 1-Chloro-2-methyl-3,5-dinitrobenzene.

Biological Activity and Toxicology

Dinitrotoluenes (DNTs) as a class of compounds are known for their toxicity.^[8] Exposure to DNTs has been associated with a range of adverse health effects in both humans and animals.

General Toxicity of Dinitrotoluenes

Studies on various DNT isomers have indicated potential health risks. The primary targets of DNT toxicity include the hematopoietic, cardiovascular, nervous, and reproductive systems.^[8] Chronic exposure in factory workers has been linked to symptoms such as cyanosis, vertigo, headaches, and in some cases, ischemic heart disease.^[8] Animal studies have demonstrated that technical grade mixtures of dinitrotoluene isomers can induce cancer, including liver carcinomas, subcutaneous fibromas, and fibrosarcomas in rats.^[9] Furthermore, adverse reproductive effects, such as testicular atrophy and decreased spermatogenesis, have been observed in animals exposed to DNTs.^[9]

The U.S. Environmental Protection Agency (EPA) has classified a mixture of 2,4- and 2,6-DNT as a Class B2 (probable human) carcinogen.^[10]

Specific Data on 1-Chloro-2-methyl-3,5-dinitrobenzene

While extensive biological data specifically for 1-Chloro-2-methyl-3,5-dinitrobenzene is not readily available in the reviewed literature, its structural similarity to other toxic dinitrotoluenes suggests that it should be handled with significant caution. The toxicological profile is likely to be similar to that of other DNT isomers.

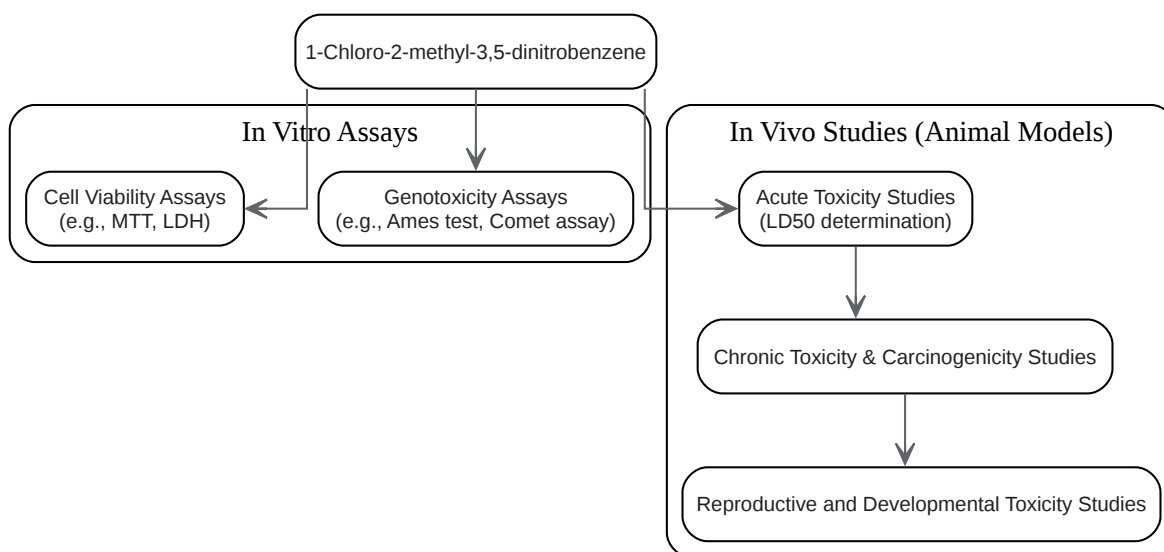
Summary of Toxicological Endpoints for Dinitrotoluenes:

Endpoint	Observed Effects	Species
Carcinogenicity	Hepatocellular carcinomas, subcutaneous fibromas and fibrosarcomas, kidney tumors	Rats, Mice
Reproductive Toxicity	Testicular atrophy, decreased spermatogenesis, non-functioning ovaries	Dogs, Rats, Mice
Systemic Toxicity	Hematopoietic, cardiovascular, and nervous system effects	Humans, Animals

Experimental Protocols

Detailed experimental protocols for the biological evaluation of 1-Chloro-2-methyl-3,5-dinitrobenzene were not found in the performed searches. However, standard toxicological assays would be employed to assess its biological activity.

Hypothetical Experimental Workflow for Toxicity Assessment:



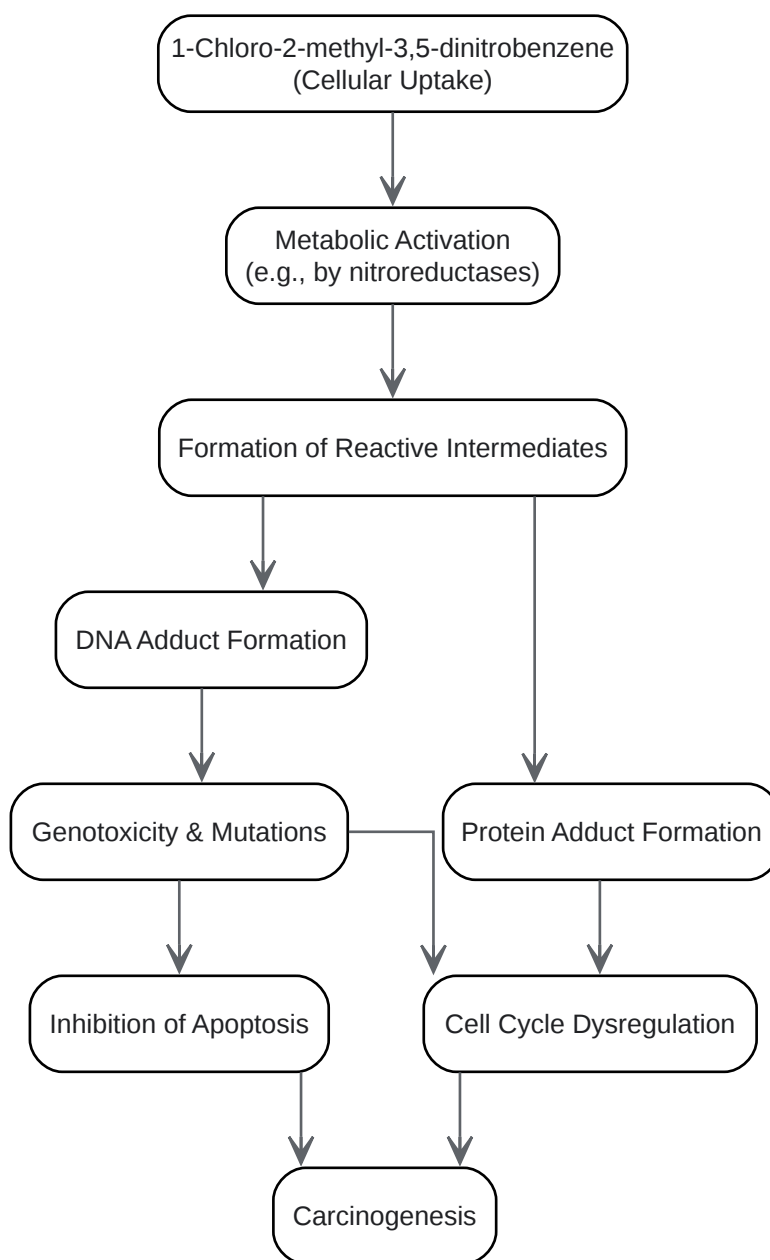
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Caption: A logical workflow for the toxicological evaluation of the target compound.

Signaling Pathways

Specific signaling pathways affected by 1-Chloro-2-methyl-3,5-dinitrobenzene have not been elucidated in the available literature. Given the carcinogenic nature of related dinitrotoluenes, it is plausible that this compound could interfere with cellular pathways involved in cell cycle regulation, DNA repair, and apoptosis. The metabolic activation of nitroaromatic compounds can lead to the formation of reactive intermediates that can adduct to DNA and proteins, a potential mechanism for genotoxicity and carcinogenicity.

Hypothesized Cellular Impact Pathway:



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Caption: Hypothesized mechanism of action leading to carcinogenicity.

Conclusion

1-Chloro-2-methyl-3,5-dinitrobenzene (C₇H₅ClN₂O₄) is a dinitrotoluene derivative with a toxicological profile that is anticipated to be similar to other compounds in its class. While specific experimental data for this particular isomer is limited in the public domain, the known hazards of dinitrotoluenes warrant extreme caution in its handling and use. Further research is

required to fully characterize its biological activities, mechanisms of action, and potential for therapeutic or other applications. The information provided in this guide serves as a foundational resource for researchers and professionals working with this compound.

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